

Application Notes and Protocols for R-7050 in In Vivo Studies

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Compound of Interest

Compound Name: R-7050

Cat. No.: B15607873

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Introduction

R-7050 is a selective, cell-permeable inhibitor of Tumor Necrosis Factor- α (TNF- α) receptor 1 (TNFR1) signaling.^[1] By blocking the association of TNFR1 with downstream adaptor proteins TRADD and RIP1, **R-7050** effectively inhibits the activation of the NF- κ B and MAPK signaling pathways.^[1] This mechanism of action makes **R-7050** a valuable tool for investigating the role of TNF- α -mediated inflammation in a variety of disease models. These application notes provide a summary of reported in vivo dosages and detailed protocols for key experimental models.

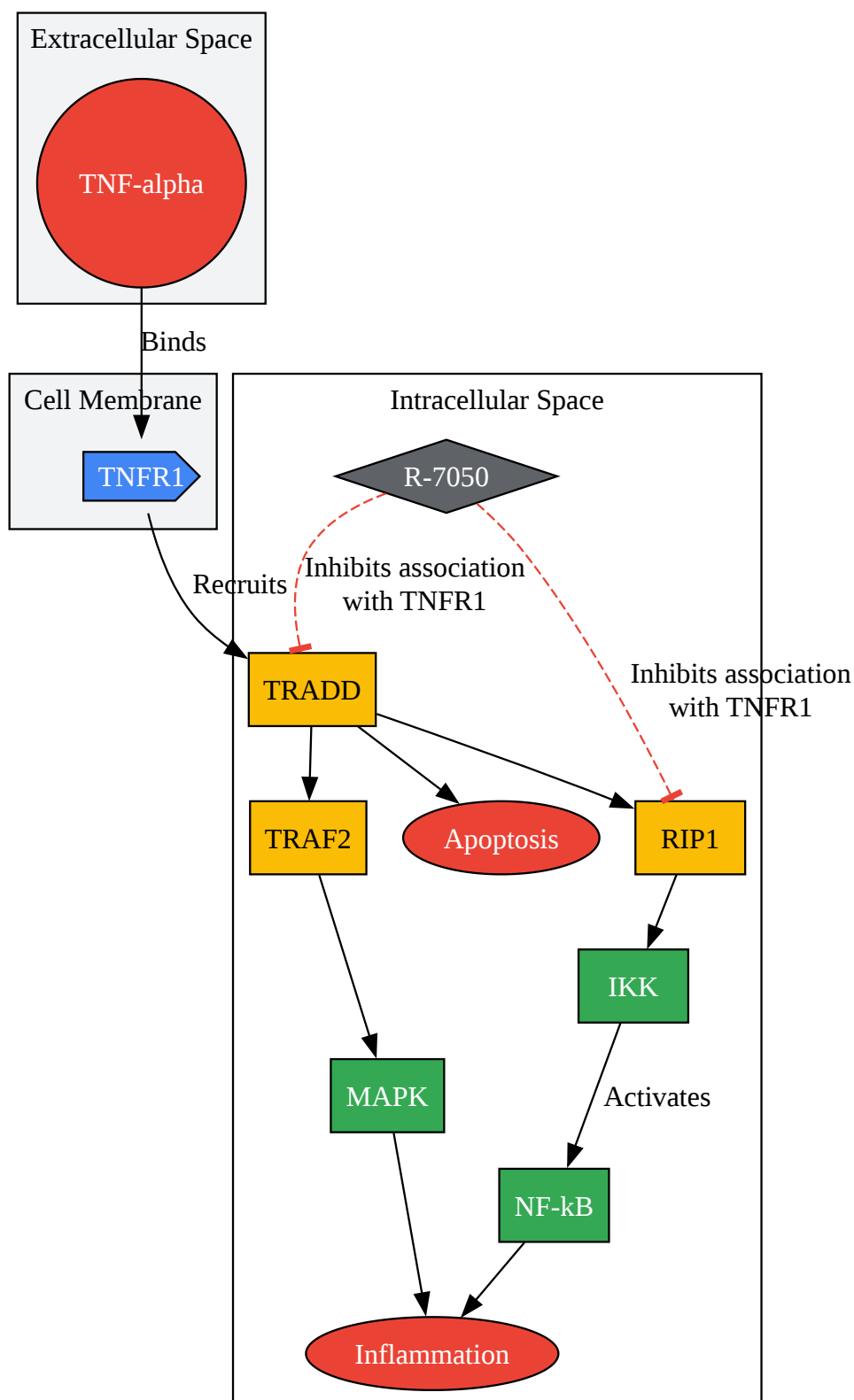
Data Presentation: R-7050 In Vivo Dosages

The following table summarizes the reported dosages of **R-7050** used in various in vivo studies. It is crucial to note that optimal dosage may vary depending on the specific animal model, strain, age, and experimental conditions. Therefore, it is recommended to perform dose-response studies to determine the optimal concentration for your specific application.

Animal Model	Disease/Condition	Dosage	Route of Administration	Source
CD-1 Mice	Intracerebral Hemorrhage (ICH)	6, 12, or 18 mg/kg	Intraperitoneal (i.p.)	King et al., 2013
Rats	Ischemic Stroke	5 mg/kg	Intraperitoneal (i.p.)	Lin et al., 2021
Aged Rats (20-month-old)	Postoperative Cognitive Dysfunction (POCD)	10 mg/kg	Intraperitoneal (i.p.)	Yang et al., 2016

Note: While TNF- α is implicated in obesity-related hypertension, to date, no published studies have been identified that specifically use **R-7050** in this model. Researchers may consider referencing studies using other TNF- α inhibitors, such as Etanercept, as a starting point for experimental design, with the understanding that optimal dosages will likely differ.

Signaling Pathway of R-7050



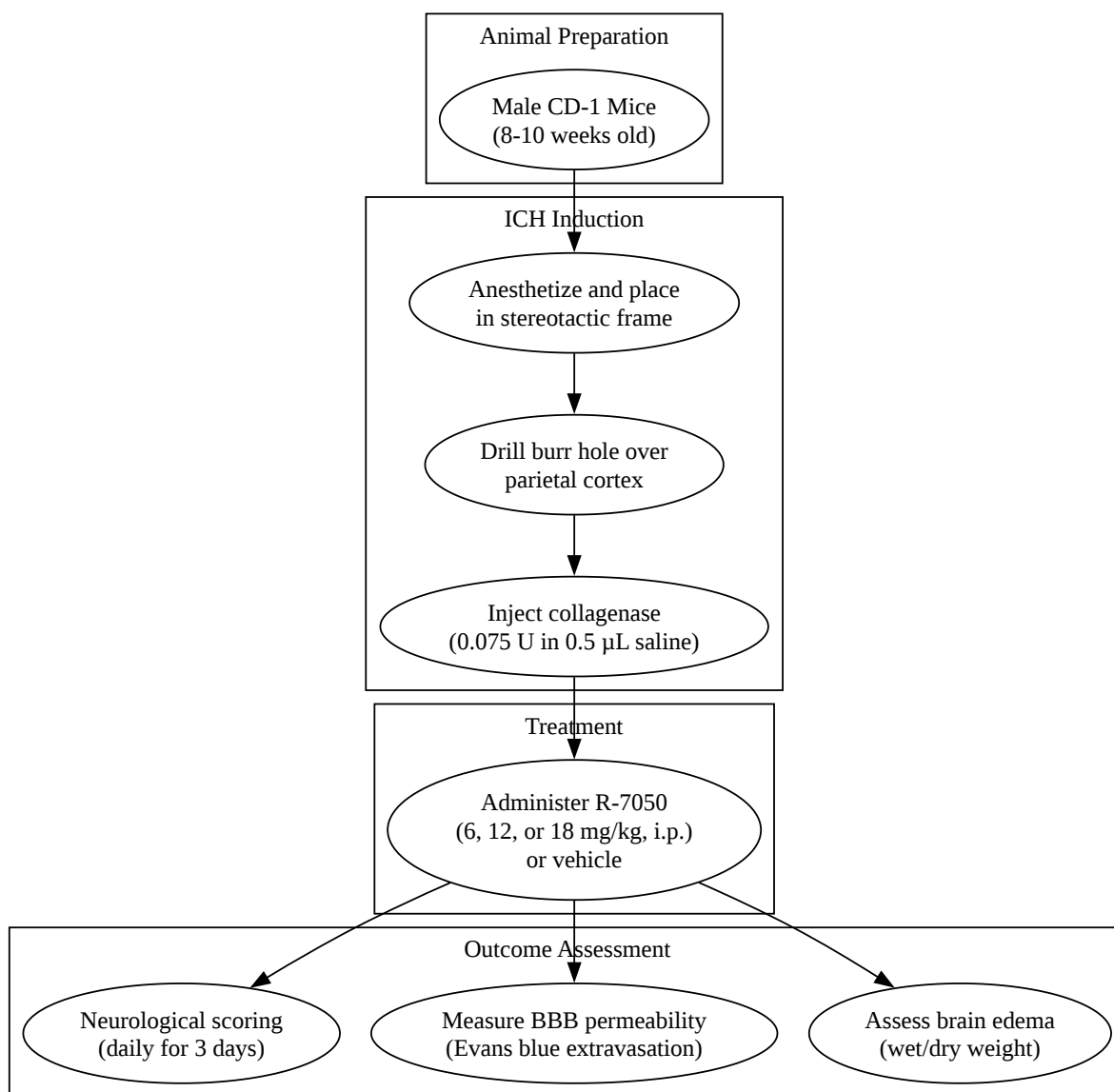
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Experimental Protocols

Intracerebral Hemorrhage (ICH) in Mice

This protocol is based on the methodology described by King et al., 2013.

Experimental Workflow:



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Materials:

- Male CD-1 mice (8-10 weeks old)
- Collagenase Type VII-S (Sigma-Aldrich)
- **R-7050** (dissolved in a suitable vehicle, e.g., DMSO and saline)
- Stereotactic frame
- Anesthetic (e.g., isoflurane)
- Microsyringe pump

Procedure:

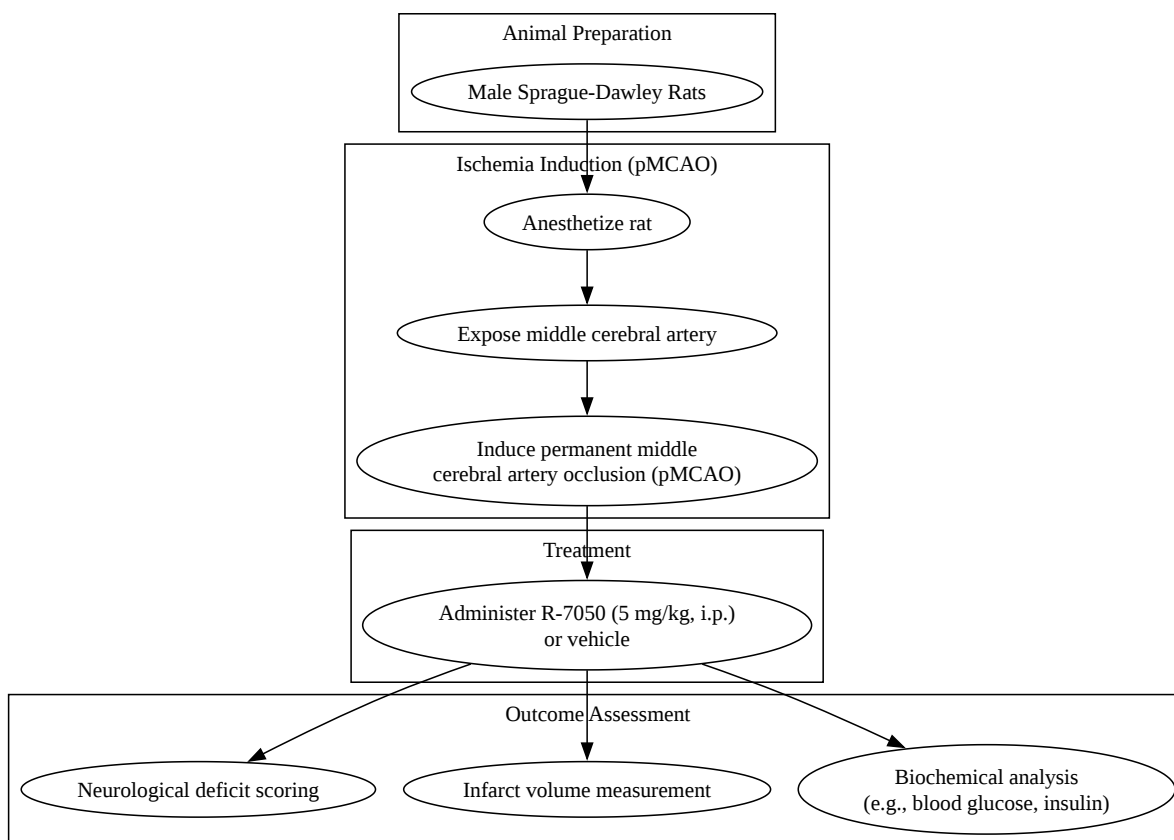
- Animal Preparation: Acclimatize male CD-1 mice for at least 7 days before the experiment.
- ICH Induction:
 - Anesthetize the mouse and mount it in a stereotactic frame.
 - Create a burr hole in the skull over the right parietal cortex.
 - Slowly infuse collagenase (0.075 U in 0.5 μ L of sterile saline) into the striatum over 5 minutes using a microsyringe pump.
 - Leave the needle in place for an additional 10 minutes to prevent reflux.
 - Withdraw the needle, and close the scalp incision.
- **R-7050** Administration:
 - Administer **R-7050** intraperitoneally at the desired dose (6, 12, or 18 mg/kg) at a specified time point post-ICH induction (e.g., immediately after or up to 2 hours post-injury). The control group should receive an equivalent volume of the vehicle.
- Outcome Assessment:
 - Neurological Deficits: Evaluate neurological function daily for 3 days using a standardized scoring system.

- Blood-Brain Barrier (BBB) Permeability: At 24 hours post-ICH, assess BBB permeability via Evans blue extravasation.
- Brain Edema: Measure brain water content at 24 hours post-ICH by comparing wet and dry brain tissue weights.

Ischemic Stroke in Rats

This protocol is adapted from the study by Lin et al., 2021, which investigated the effects of a TNF- α receptor inhibitor in a rat model of ischemic stroke.

Experimental Workflow:



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Materials:

- Male Sprague-Dawley rats

- **R-7050** (dissolved in a suitable vehicle)
- Anesthetic
- Surgical microscope
- Vessel clips or electrocoagulator

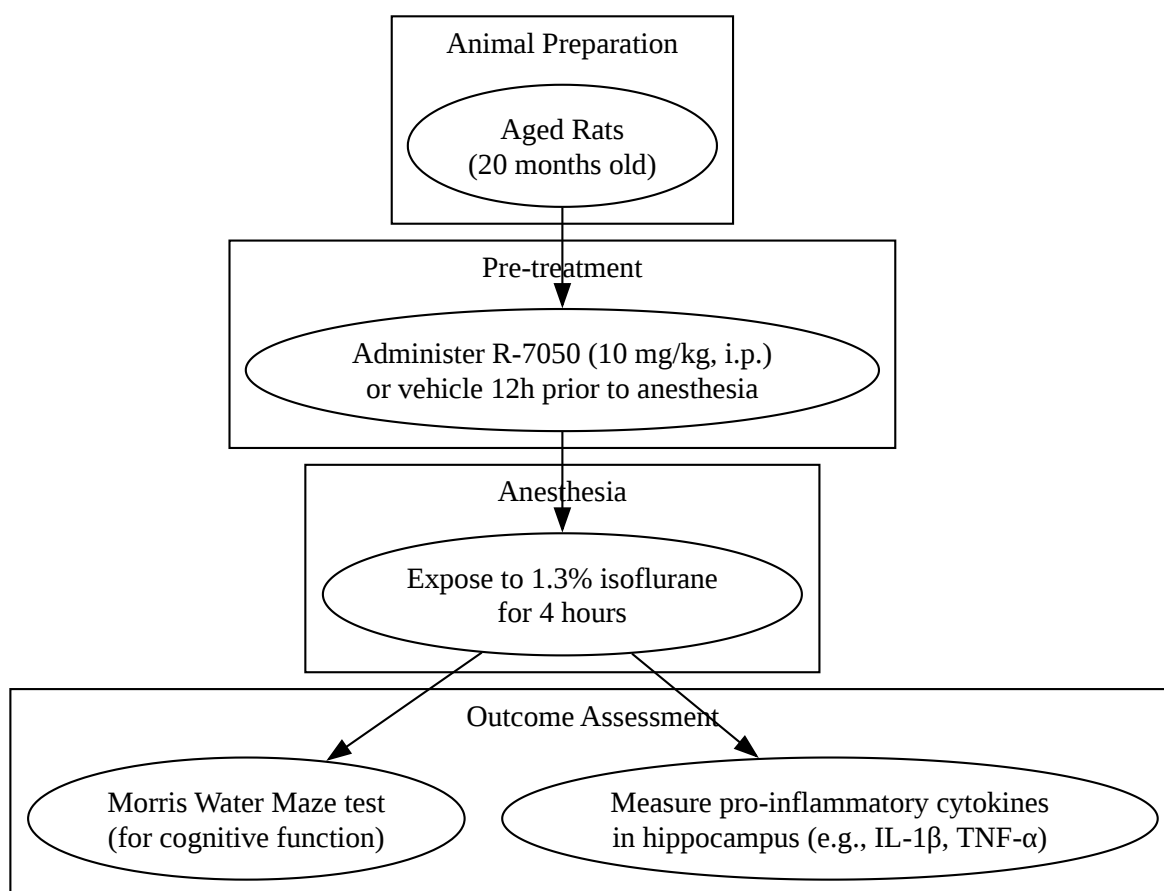
Procedure:

- Animal Preparation: Acclimatize male Sprague-Dawley rats to the housing conditions.
- Ischemia Induction (Permanent Middle Cerebral Artery Occlusion - pMCAO):
 - Anesthetize the rat.
 - Under a surgical microscope, expose the middle cerebral artery (MCA).
 - Permanently occlude the MCA using a vessel clip or by electrocoagulation.
- **R-7050** Administration:
 - Administer **R-7050** (5 mg/kg, i.p.) or vehicle immediately after the induction of ischemia.
- Outcome Assessment:
 - Neurological Deficits: Evaluate neurological function at specified time points (e.g., 24 hours) post-ischemia.
 - Infarct Volume: At the end of the experiment, euthanize the animals and determine the infarct volume by staining brain sections (e.g., with TTC).
 - Biochemical Parameters: Collect blood samples to measure relevant biomarkers such as glucose and insulin levels.

Postoperative Cognitive Dysfunction (POCD) in Aged Rats

This protocol is based on the study by Yang et al., 2016, which investigated the effect of **R-7050** on isoflurane-induced cognitive impairment.

Experimental Workflow:



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Materials:

- Aged rats (e.g., 20-month-old Sprague-Dawley)
- **R-7050** (dissolved in a suitable vehicle)

- Isoflurane
- Anesthesia chamber
- Morris Water Maze apparatus

Procedure:

- Animal Preparation: Use aged rats (e.g., 20 months old) and acclimate them to the facility.
- **R-7050** Administration:
 - Administer **R-7050** (10 mg/kg, i.p.) or an equivalent volume of vehicle 12 hours before exposure to anesthesia.
- Anesthesia Exposure:
 - Place the rats in an anesthesia chamber and expose them to 1.3% isoflurane for 4 hours.
- Cognitive Assessment:
 - Perform the Morris Water Maze test on subsequent days to evaluate spatial learning and memory. Record parameters such as escape latency and time spent in the target quadrant.
- Biochemical Analysis:
 - At the conclusion of the behavioral tests, euthanize the animals and collect hippocampal tissue to measure the levels of pro-inflammatory cytokines (e.g., IL-1 β , TNF- α , IL-6) using methods like ELISA or qPCR.

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References

- [1. spandidos-publications.com \[spandidos-publications.com\]](https://spandidos-publications.com)
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